

Spectroscopic Analysis of Methyl Benzoylformate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl benzoylformate

CAS No.: 81065-82-9

Cat. No.: B7770078

[Get Quote](#)

Introduction

Methyl benzoylformate ($C_9H_8O_3$), also known as methyl phenylglyoxylate, is a key organic intermediate in the synthesis of various pharmaceuticals and fine chemicals.[1][2] Its chemical structure, featuring a benzoyl group attached to a methyl ester through a keto group, gives rise to a characteristic spectroscopic profile. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **methyl benzoylformate**, intended for researchers, scientists, and professionals in drug development.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **methyl benzoylformate**, providing a clear and concise reference for compound identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: 1H NMR Spectroscopic Data of **Methyl Benzoylformate**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.9 - 8.1	Multiplet	2H	Aromatic protons (ortho to C=O)
~7.4 - 7.7	Multiplet	3H	Aromatic protons (meta and para to C=O)
~3.9	Singlet	3H	Methyl protons (-OCH ₃)

Table 2: ¹³C NMR Spectroscopic Data of **Methyl Benzoylformate**[3]

Chemical Shift (δ) ppm	Assignment
~186	Benzoyl Carbonyl Carbon (C=O)
~164	Ester Carbonyl Carbon (C=O)
~134	Aromatic Carbon (para)
~132	Aromatic Carbon (ipso)
~130	Aromatic Carbons (ortho)
~129	Aromatic Carbons (meta)
~53	Methyl Carbon (-OCH ₃)

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands of **Methyl Benzoylformate**[4]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3060	Medium	Aromatic C-H stretch
~2960	Medium	Aliphatic C-H stretch
~1740	Strong	Ester C=O stretch
~1680	Strong	Ketone C=O stretch
~1600, ~1450	Medium	Aromatic C=C skeletal vibrations
~1250	Strong	C-O stretch (ester)

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Fragmentation Data of **Methyl Benzoylformate**^[5]

m/z	Relative Intensity	Assignment
164	Moderate	Molecular ion [M] ⁺
133	Moderate	[M - OCH ₃] ⁺
105	Strong	[C ₆ H ₅ CO] ⁺ (Benzoyl cation)
77	Moderate	[C ₆ H ₅] ⁺ (Phenyl cation)
59	Moderate	[COOCH ₃] ⁺

Experimental Protocols

The following sections detail the generalized experimental methodologies for acquiring the spectroscopic data presented above.

NMR Spectroscopy

¹H and ¹³C NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer.

- Sample Preparation: Approximately 5-10 mg of **methyl benzoylformate** is dissolved in 0.5-0.7 mL of deuterated chloroform (CDCl₃) or another suitable deuterated solvent.

Tetramethylsilane (TMS) is often added as an internal standard (δ 0.00 ppm).

- ^1H NMR Acquisition: A standard single-pulse experiment is used. Key parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. For a high-quality spectrum, 8 to 16 scans are typically co-added.
- ^{13}C NMR Acquisition: A proton-decoupled pulse sequence is employed to obtain a spectrum with singlet peaks for each unique carbon. A larger number of scans (e.g., 128 to 1024) is required due to the lower natural abundance of the ^{13}C isotope. A relaxation delay of 2-5 seconds is used to ensure proper signal integration, especially for quaternary carbons.

Infrared (IR) Spectroscopy

FT-IR spectra are recorded on a Fourier-Transform Infrared spectrometer.

- Sample Preparation: For a liquid sample like **methyl benzoylformate**, a thin film is prepared between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. Alternatively, a drop of the neat liquid can be placed directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: The spectrum is typically recorded over the range of $4000\text{-}400\text{ cm}^{-1}$. A background spectrum of the clean salt plates or ATR crystal is first collected and automatically subtracted from the sample spectrum. Typically, 16 to 32 scans are averaged to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

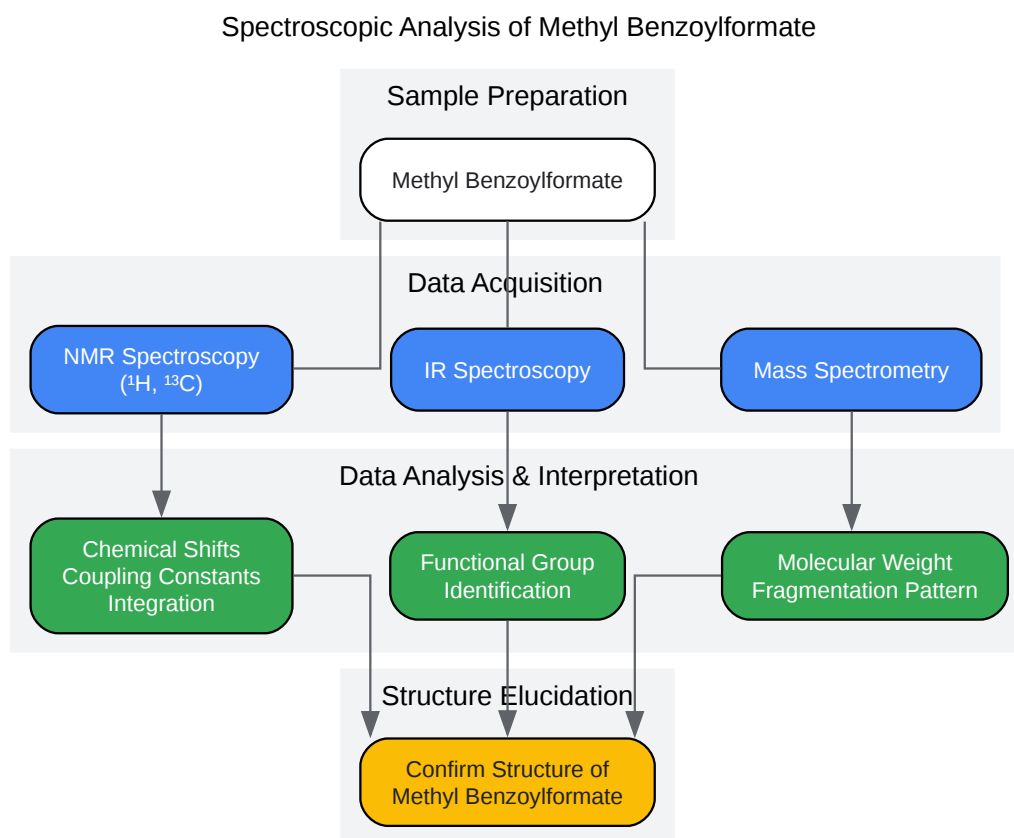
Mass spectra are typically obtained using a mass spectrometer with an electron ionization (EI) source.

- Sample Introduction: A dilute solution of **methyl benzoylformate** in a volatile organic solvent (e.g., methanol or acetonitrile) is introduced into the ion source via direct infusion or through a gas chromatography (GC) column for separation from any impurities.
- Ionization: In the EI source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.

- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The detector records the abundance of each ion.

Data Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **methyl benzoylformate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Spectroscopic Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. Methyl phenylglyoxalate | C9H8O3 | CID 84835 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. Methyl benzoylformate\(15206-55-0\) 13C NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [4. Methyl benzoylformate\(15206-55-0\) IR Spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [5. Methyl benzoylformate\(15206-55-0\) MS spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- To cite this document: BenchChem. [Spectroscopic Analysis of Methyl Benzoylformate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7770078/docs#spectroscopic-analysis-of-methyl-benzoylformate-a-technical-guide\]](https://www.benchchem.com/product/b7770078/docs#spectroscopic-analysis-of-methyl-benzoylformate-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)